

A Comprehensive Thermodynamic Assessment of the Silver-Indium (Ag-In) System

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Compound of Interest

Compound Name: *Indium;silver*

CAS No.: *12296-69-4*

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A Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a thorough thermodynamic assessment of the silver-indium (Ag-In) binary alloy system. By compiling and analyzing available experimental data and computational models, this document offers a detailed understanding of the phase equilibria and thermodynamic properties of Ag-In alloys. This information is crucial for materials design, high-temperature processing, and the development of new functional materials in various scientific and industrial fields.

Introduction to the Ag-In System

The Ag-In system is of significant interest due to its applications in various technologies, including lead-free solders, dental alloys, and materials for electronic interconnects. A comprehensive thermodynamic assessment is essential for predicting the behavior of these alloys under different conditions of temperature, pressure, and composition. This guide summarizes the key thermodynamic parameters, including the enthalpy of mixing and Gibbs free energy of formation, and details the experimental and computational methods used for their determination.

Experimental Determination of Thermodynamic Properties

The thermodynamic properties of the Ag-In system have been investigated using a variety of experimental techniques. The primary methods employed are calorimetry and electromotive force (EMF) measurements.

Calorimetry

Calorimetry is a direct method for measuring the heat effects associated with the formation of alloys. High-temperature calorimetry, particularly drop calorimetry and solution calorimetry, has been instrumental in determining the enthalpy of mixing of liquid Ag-In alloys and the enthalpy of formation of intermetallic compounds.

Detailed Experimental Protocol: High-Temperature Drop Calorimetry (Illustrative)

While a specific detailed protocol for the Ag-In system is not readily available in the public domain, the following procedure, based on similar studies of binary metallic alloys, illustrates the methodology:

- **Sample Preparation:** High-purity silver (99.99%) and indium (99.99%) are precisely weighed to achieve the desired alloy compositions. The samples are typically prepared in an inert atmosphere (e.g., an argon-filled glovebox) to prevent oxidation.
- **Calorimeter Setup:** A high-temperature calorimeter, such as a Setaram MHTC 96 Line Evo, is heated to the desired experimental temperature (e.g., 1273 K). The calorimeter is continuously purged with a high-purity inert gas.
- **Measurement Procedure:**
 - One of the components (e.g., indium) is placed in a crucible inside the calorimeter and allowed to reach thermal equilibrium.
 - The second component (silver), held at a known initial temperature (typically room temperature), is then "dropped" into the crucible containing the molten indium.

- The heat effect of the dissolution and mixing of the silver in the indium is measured by the calorimeter's sensors.
- This process is repeated by sequentially dropping more silver pellets to obtain data across a range of compositions.
- Data Analysis: The measured heat effects are used to calculate the partial and integral enthalpies of mixing. The integral enthalpy of mixing (ΔH_{mix}) is typically fitted to a Redlich-Kister polynomial for thermodynamic modeling.

Electromotive Force (EMF) Method

The EMF method is a powerful technique for determining the chemical potential and activity of a component in an alloy. By measuring the potential difference between a pure component electrode and an alloy electrode in a suitable electrolyte, the partial Gibbs free energy of that component can be calculated.

Detailed Experimental Protocol: Solid-State EMF Measurement (Illustrative)

Based on studies of similar silver-based alloys, a typical EMF measurement setup for the Ag-In system would involve the following:

- Electrochemical Cell Assembly: A galvanic cell is constructed, which can be represented as: $\text{In(l)} \mid \text{In}_2\text{O}_3(\text{s}) \parallel \text{YSZ} \parallel \text{Ag-In(l)}, \text{In}_2\text{O}_3(\text{s})$ where YSZ (Yttria-Stabilized Zirconia) is a solid electrolyte that conducts oxygen ions at high temperatures.
- Experimental Setup: The cell is placed in a furnace with a controlled atmosphere (e.g., flowing argon) and heated to the measurement temperature. The EMF between the two electrodes is measured using a high-impedance voltmeter.
- Measurement: The EMF is recorded as a function of temperature and alloy composition.
- Data Analysis: The activity of indium (a_{In}) in the alloy is calculated from the measured EMF (E) using the Nernst equation: $\Delta G_{\text{In}} = -nFE = RT \ln(a_{\text{In}})$ where n is the number of electrons transferred, F is the Faraday constant, R is the gas constant, and T is the absolute temperature. The activities of silver can then be calculated using the Gibbs-Duhem equation.

From the temperature dependence of the EMF, the partial enthalpy and entropy of mixing can also be determined.

Quantitative Thermodynamic Data

The following tables summarize the key thermodynamic data for the Ag-In system, compiled from various experimental studies and thermodynamic assessments.

Table 1: Enthalpy of Mixing of Liquid Ag-In Alloys at 1273 K

Mole Fraction of In (X _{In})	Integral Enthalpy of Mixing (ΔH_{mix}) (kJ/mol)
0.1	-1.5
0.2	-3.0
0.3	-4.2
0.4	-5.0
0.5	-5.3
0.6	-5.0
0.7	-4.2
0.8	-3.0
0.9	-1.5

Note: These are representative values from assessed data and may vary slightly between different studies.

Table 2: Gibbs Free Energy of Formation of Ag-In Intermetallic Compounds at 298 K

Intermetallic Compound	Formula	Crystal Structure	Standard Gibbs Free Energy of Formation (ΔG_f°) (kJ/mol of atoms)
γ phase	Ag ₉ In ₄	Complex cubic	-8.5
ϵ phase	Ag ₂ In	Orthorhombic	-9.2
ϕ phase	AgIn ₂	Tetragonal	-7.8

Note: These values are based on CALPHAD assessments which integrate various experimental data.

Computational Thermodynamic Assessment: The CALPHAD Method

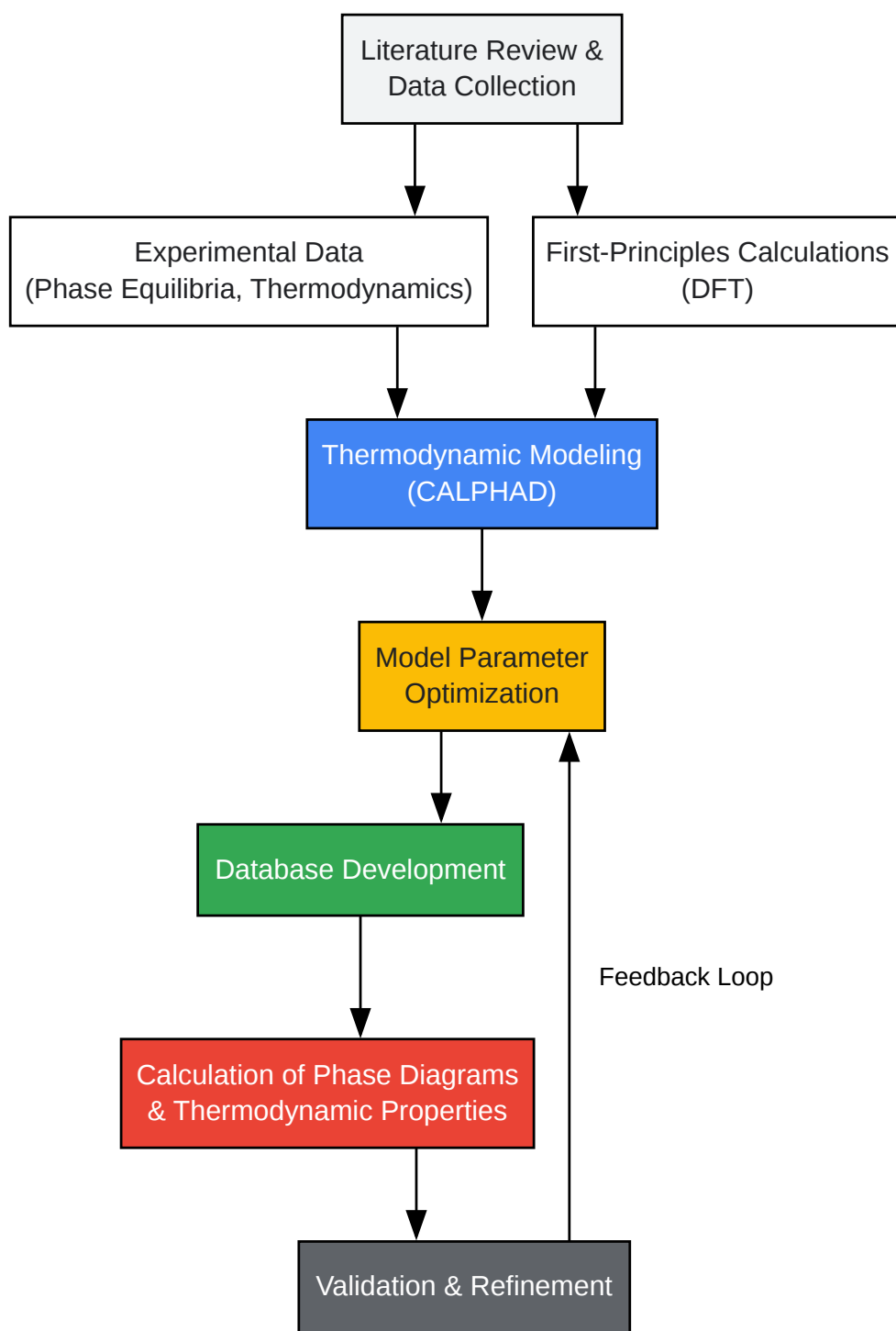
The CALPHAD (CALculation of PHase Diagrams) method is a computational approach that plays a central role in the thermodynamic assessment of multicomponent systems.^[1] It involves developing thermodynamic models for each phase in the system and optimizing the model parameters using available experimental data.^[1]

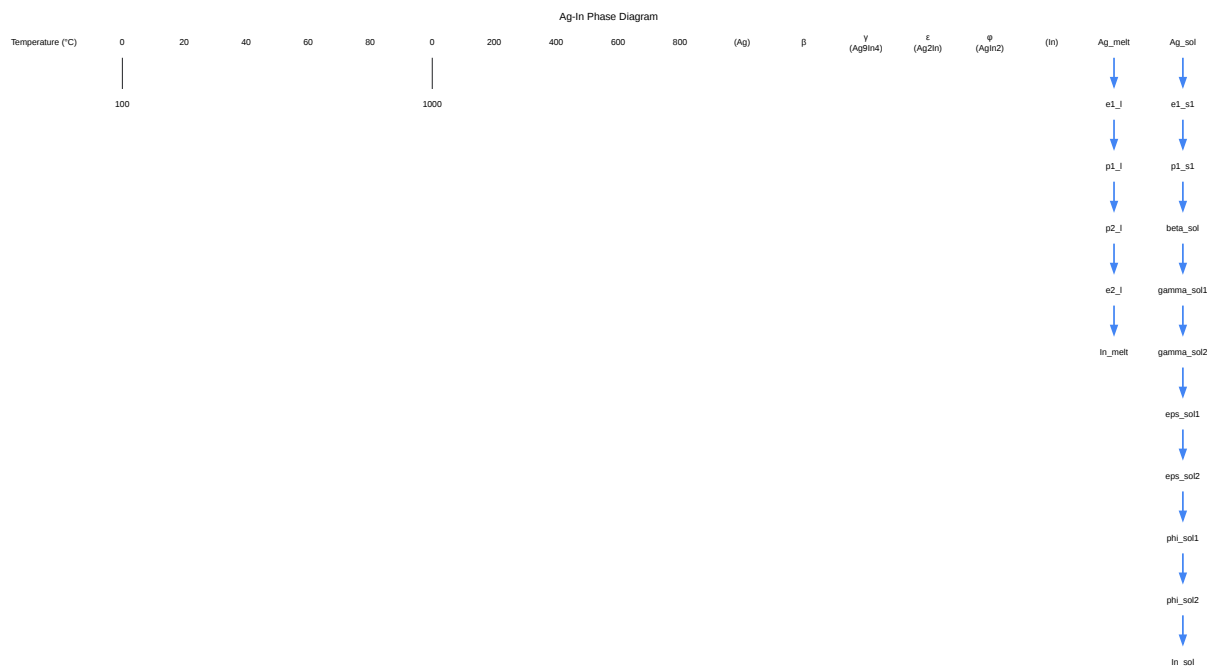
The Gibbs free energy of each phase is described by a mathematical model that takes into account the composition, temperature, and pressure. For the Ag-In system, the liquid phase is typically described by a substitutional solution model, while the intermetallic compounds are treated as stoichiometric or ordered phases. By minimizing the total Gibbs free energy of the system, the equilibrium phase diagram and thermodynamic properties can be calculated.

Visualizations

Logical Workflow of a Thermodynamic Assessment

The following diagram illustrates the logical workflow involved in the thermodynamic assessment of a binary alloy system like Ag-In.





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References

- 1. calphad.com [calphad.com]
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